

2-hexenedinitrile versus adiponitrile reactivity

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: 2-Hexenedinitrile

CAS No.: 13042-02-9

Cat. No.: S1508165

Get Quote

Chemical Identity and Basic Properties

The table below summarizes the basic information for the two compounds.

Property	2-Hexenedinitrile	Adiponitrile (Hexanedinitrile)
CAS Number	13042-02-9 [1]	111-69-3 [2]
Molecular Formula	C ₆ H ₆ N ₂ [1]	C ₆ H ₈ N ₂ [2]
Molecular Weight	106.127 g/mol [1]	108.144 g·mol ⁻¹ [2]
Chemical Structure	N#CC=CCCC#N (Canonical SMILES) [1]	N#CCCCC#N (Chemical Formula) [2]
IUPAC Name	Hex-2-enedinitrile [1]	Hexanedinitrile [2]
Key Structural Difference	Unsaturated (contains a carbon-carbon double bond) [1]	Saturated (contains only single bonds) [2]

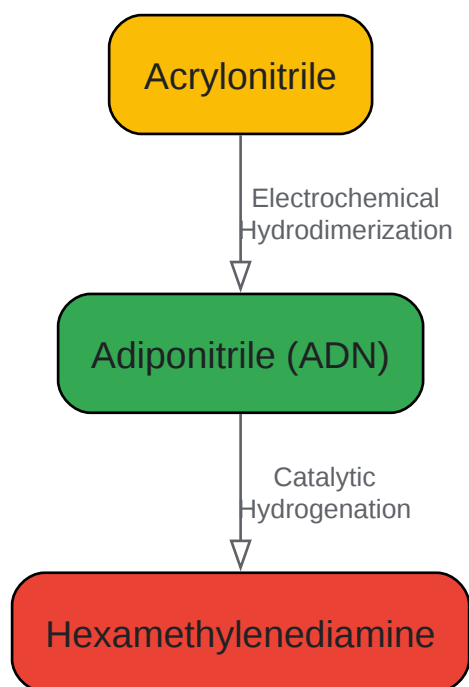
Reactivity and Key Reactions

The core difference in their reactivity stems from their structures: **2-hexenedinitrile** is an **unsaturated dinitrile**, while adiponitrile is a **saturated dinitrile**.

Adiponitrile (Hexanedinitrile)

Adiponitrile is primarily valued as an industrial precursor to **nylon-6,6**. Its most significant reaction is **hydrogenation** to produce hexamethylenediamine [2]. While it can be hydrolyzed to adipic acid, this is not a common industrial route due to cost [2]. Recent research focuses on improving its production, particularly the **electrochemical hydrodimerization of acrylonitrile**, to enhance efficiency and selectivity [3] [4].

The following diagram illustrates the primary industrial synthesis pathway and the key subsequent reaction for adiponitrile.



[Click to download full resolution via product page](#)

2-Hexenedinitrile

This compound acts as a **key intermediate** in one of the older industrial processes for producing adiponitrile. It is synthesized from 1,4-dichloro-2-butene and sodium cyanide, and is subsequently **hydrogenated** to yield adiponitrile [2]. Beyond its role as an intermediate, one referenced synthetic route involves the ruthenium-catalyzed dimerization of acrylonitrile [1]. No other specific reactivity data or biological signaling pathways were found for **2-hexenedinitrile**.

Interpretation and Further Research

The search results clarify that **adiponitrile** and the hormone **adiponectin** are distinct entities [5]. The hormone is a protein with complex signaling pathways, while adiponitrile is a small synthetic molecule.

For a direct reactivity comparison, I recommend these investigative paths:

- **Search specialized databases** like Reaxys or SciFinder for kinetic studies or reaction enthalpies.
- **Consult the primary literature** on nitrile reactivity in organic chemistry textbooks or journals, focusing on how saturation vs. unsaturation influences reactions like hydrolysis, reduction, or nucleophilic addition.
- **Explore patent literature** for specific applications of either compound that might imply their relative reactivity.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Hex- -enedinitrile | lookchem [lookchem.com]
2. - Wikipedia Adiponitrile [en.wikipedia.org]
3. Pulsed electrosynthesis plus machine learning equals bigger yields for... [cen.acs.org]
4. Enhancing selectivity and efficiency in the electrochemical synthesis of... [pubs.rsc.org]
5. Tissue-specific role and associated downstream signaling ... pathways [cellandbioscience.biomedcentral.com]

To cite this document: Smolecule. [2-hexenedinitrile versus adiponitrile reactivity]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1508165#2-hexenedinitrile-versus-adiponitrile-reactivity>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com